

Trisodium Nitrilotriacetate CAS number and chemical synonyms

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Compound of Interest

Compound Name: *Trisodium Nitrilotriacetate*

Cat. No.: *B148209*

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An In-depth Technical Guide to Trisodium Nitrilotriacetate

Introduction

Trisodium nitrilotriacetate, a salt of the aminopolycarboxylic acid nitrilotriacetic acid (NTA), is a versatile chelating agent with numerous industrial and commercial applications.^[1] It functions by forming stable complexes with metal ions, thereby preventing them from engaging in unwanted chemical reactions.^{[2][3]} This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and key applications, tailored for researchers and professionals in drug development and chemical sciences.

Chemical Identification

The unambiguous identification of a chemical substance is crucial for research and regulatory purposes. The Chemical Abstracts Service (CAS) number for the anhydrous form of **trisodium nitrilotriacetate** is 5064-31-3.^{[1][2][3][4][5][6][7][8][9][10][11]} The monohydrate form has a distinct CAS number of 18662-53-8.^{[1][12][13][14][15]}

Table 1: Chemical Synonyms for **Trisodium Nitrilotriacetate**

Synonym	Reference(s)
Nitrilotriacetic acid trisodium salt	[1] [2] [4] [5] [6] [7] [9] [10] [11]
Trisodium NTA	[2] [4] [5] [6] [8] [9] [11]
Sodium nitrilotriacetate	[4] [5] [6] [9] [11]
NTA Trisodium salt	[5] [6] [9] [11]
Trisodium aminotriacetate	[5] [6] [9] [11]
N,N-Bis(carboxymethyl)glycine, trisodium salt	[4] [6] [9] [11]
Hampshire NTA	[4] [5] [6] [9] [11] [16]
Glycine, N,N-bis(carboxymethyl)-, trisodium salt	[1] [6] [13]
Acetic acid, nitrilotri-, trisodium salt	[6] [9]
Cheelox NTA-14	[8] [16]
Versene NTA 150	[6] [7] [8]
Syntron A	[6]
Triglycollamic Acid Trisodium Salt	[8] [12]

Physicochemical Properties

Trisodium nitrilotriacetate is a white crystalline powder that is highly soluble in water.[\[2\]](#)[\[3\]](#)[\[5\]](#) It is, however, sparingly soluble in alcohol.[\[5\]](#)[\[9\]](#)[\[10\]](#) The compound is known for its thermal and chemical stability across a wide pH range.[\[5\]](#)[\[10\]](#)[\[11\]](#)

Table 2: Quantitative Data for **Trisodium Nitrilotriacetate**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ NNa ₃ O ₆	[2][4][5][10][11]
Molecular Weight	257.08 g/mol	[4][5][10]
Appearance	White crystalline powder	[2][3][5]
Density	1.77 - 1.8 g/cm ³ at 20°C	[2][7]
Melting Point	Decomposes at 300 °C	[2]
Solubility in Water	457 g/L at 20°C	[17]
pH	10.5 - 11.5 (in solution)	[5][10]
Oral LD50 (Rat)	1100 - 1740 mg/kg	[4][18]

Synthesis and Experimental Protocols

Trisodium nitrilotriacetate is produced industrially through the chemical modification of nitrilotriacetic acid.[3]

Synthesis from Nitrilotriacetic Acid

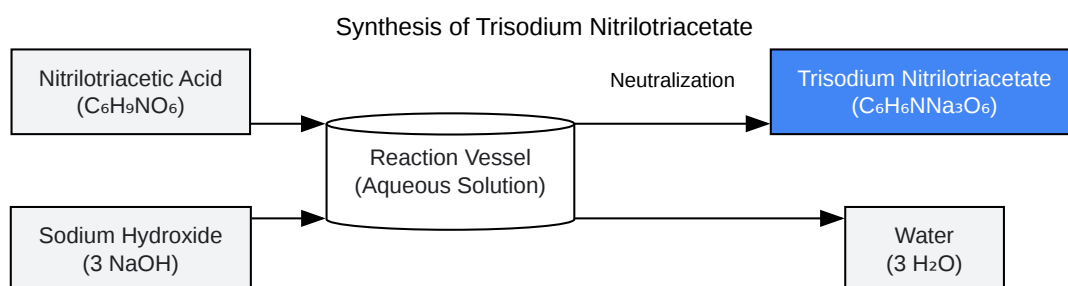
A common laboratory-scale synthesis involves the neutralization of nitrilotriacetic acid with a stoichiometric amount of sodium hydroxide.[3][7]

- Experimental Protocol:
 - Prepare a sodium hydroxide solution by dissolving 2.40 grams of NaOH in 30 mL of distilled water.[7]
 - In a separate vessel, weigh 11.4684 grams of nitrilotriacetic acid.[7]
 - Slowly add the nitrilotriacetic acid to the sodium hydroxide solution while stirring.[7]
 - Continue stirring the reaction mixture for 30 minutes to ensure complete neutralization and formation of **trisodium nitrilotriacetate**. [7]

- The resulting solution contains the trisodium salt, which can be isolated by crystallization, often induced by evaporation of a portion of the water.[3][19]

Industrial Production

On an industrial scale, the synthesis can be more complex, starting from precursors like formaldehyde, hydrocyanic acid, and sodium hydroxide.[1] Another method involves the hydrolysis of nitrilotriacetonitrile with caustic soda.[19][20] The process is carefully controlled to produce high-purity **trisodium nitrilotriacetate**, which is then crystallized from the reaction mixture.[19]



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Synthesis of Trisodium Nitrilotriacetate.

Mechanism of Action and Applications

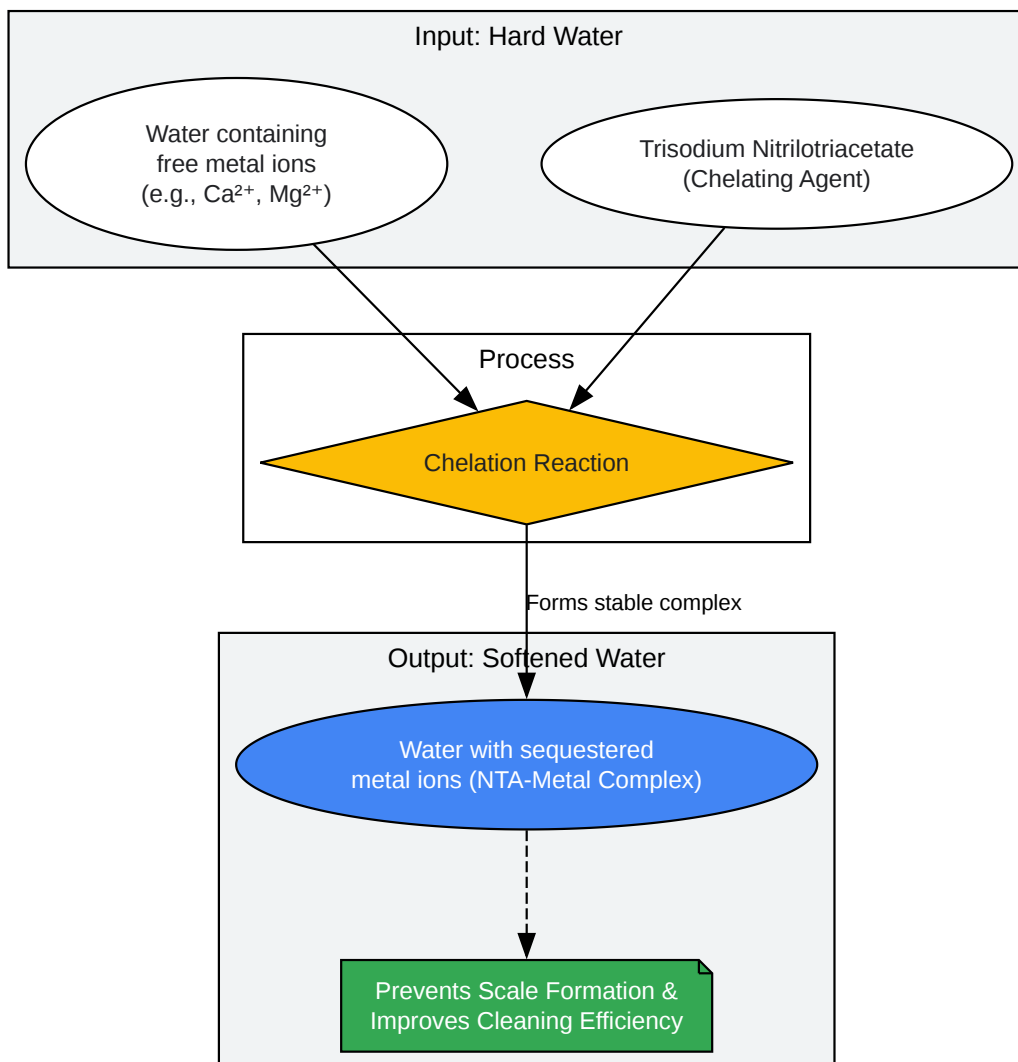
The primary function of **trisodium nitrilotriacetate** is its ability to act as a chelating agent. It sequesters multivalent metal ions, such as calcium (Ca^{2+}) and magnesium (Mg^{2+}), forming stable, water-soluble complexes.[1][3][21] This action is fundamental to its utility in a wide range of applications.

- **Detergents and Cleaning Products:** In laundry and dishwashing detergents, it acts as a builder by binding to hardness ions in water.[2][21] This prevents the ions from interfering with the surfactant's cleaning action, thereby enhancing performance.[2][21]

- **Water Treatment:** It is used to prevent the formation of scale in boilers and cooling towers by sequestering calcium and magnesium ions.[\[2\]](#)[\[3\]](#)[\[21\]](#)
- **Textile Industry:** In dyeing processes, it ensures uniform color uptake by removing interfering metal ions from the dye bath.[\[21\]](#)
- **Other Uses:** Further applications include roles in metal finishing, synthetic rubber production, and as an additive in construction materials.[\[4\]](#)[\[5\]](#)[\[11\]](#)

The diagram below illustrates the chelation process in the context of water softening.

Chelation Workflow in Water Softening



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*Chelation workflow of **Trisodium Nitrilotriacetate**.*

Safety and Regulatory Information

Trisodium nitrilotriacetate is moderately toxic if ingested and can cause irritation to the skin and eyes.[4][13][16] It is classified by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans, based on sufficient evidence in experimental animals.[16][17] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling the powdered form to avoid dust inhalation and direct contact.[13][14][18] Despite this classification, extensive studies have shown that NTA is readily biodegradable in both aerobic and anaerobic conditions and is not persistent in the environment.[17]

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